

2-(4,6-Dichloropyrimidin-2-yl)acetonitrile molecular structure and weight

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Compound of Interest

Compound Name: 2-(4,6-Dichloropyrimidin-2-yl)acetonitrile

Cat. No.: B1295403

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An In-depth Technical Guide to **2-(4,6-Dichloropyrimidin-2-yl)acetonitrile**

This guide provides a detailed overview of the molecular structure, weight, and synthetic utility of **2-(4,6-Dichloropyrimidin-2-yl)acetonitrile**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Molecular Structure and Properties

2-(4,6-Dichloropyrimidin-2-yl)acetonitrile is a chemical compound characterized by a dichlorinated pyrimidine ring attached to an acetonitrile group. The structural arrangement of this molecule imparts specific reactivity, making it a versatile building block in medicinal chemistry and agrochemical research.

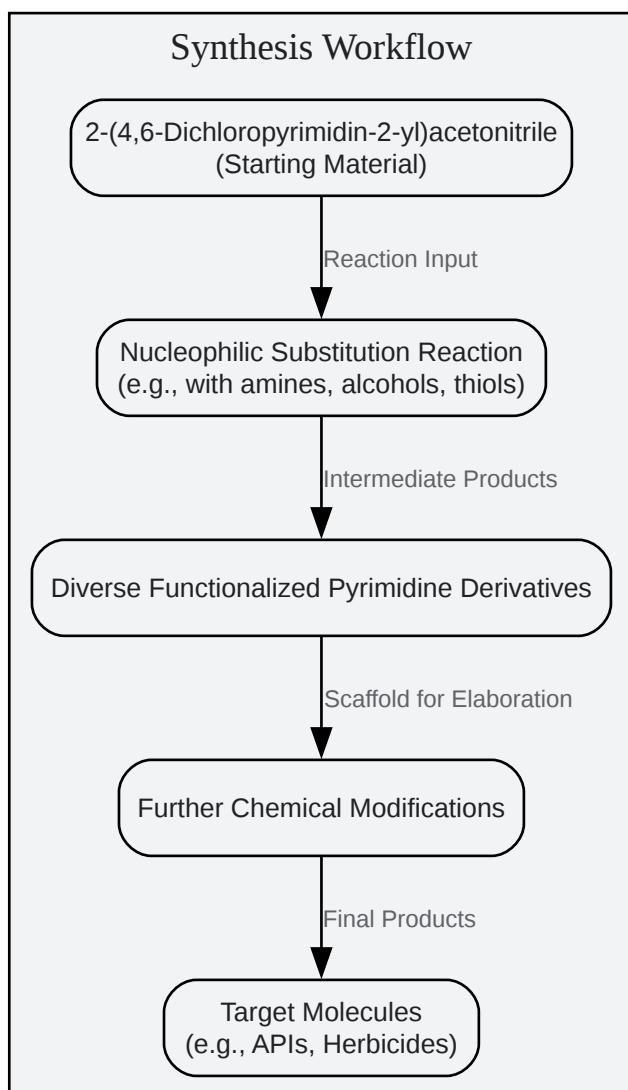
The key quantitative data for this compound are summarized in the table below.

Property	Value	References
Molecular Formula	C ₆ H ₃ Cl ₂ N ₃	[1] [2]
Molecular Weight	188.01 g/mol	[1] [2]
CAS Number	63155-43-1	[2] [3]

Synthetic Applications

2-(4,6-Dichloropyrimidin-2-yl)acetonitrile serves as a crucial precursor in the synthesis of more complex molecules.^[1] Its reactivity, particularly at the chloro-substituted positions of the pyrimidine ring, allows for nucleophilic substitution reactions to introduce diverse functional groups. This property is extensively utilized in the development of novel compounds for pharmaceuticals and crop protection.^[1]

Below is a conceptual workflow illustrating the role of **2-(4,6-Dichloropyrimidin-2-yl)acetonitrile** as a foundational element in synthetic chemistry.



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Caption: Conceptual workflow of **2-(4,6-Dichloropyrimidin-2-yl)acetonitrile** in chemical synthesis.

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